

Preventing Rapastinel Trifluoroacetate precipitation in stock solutions.

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Compound of Interest

Compound Name: Rapastinel Trifluoroacetate

Cat. No.: B2611529

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Technical Support Center: Rapastinel Trifluoroacetate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the precipitation of **Rapastinel Trifluoroacetate** in stock solutions.

Troubleshooting Guide: Rapastinel Trifluoroacetate Precipitation

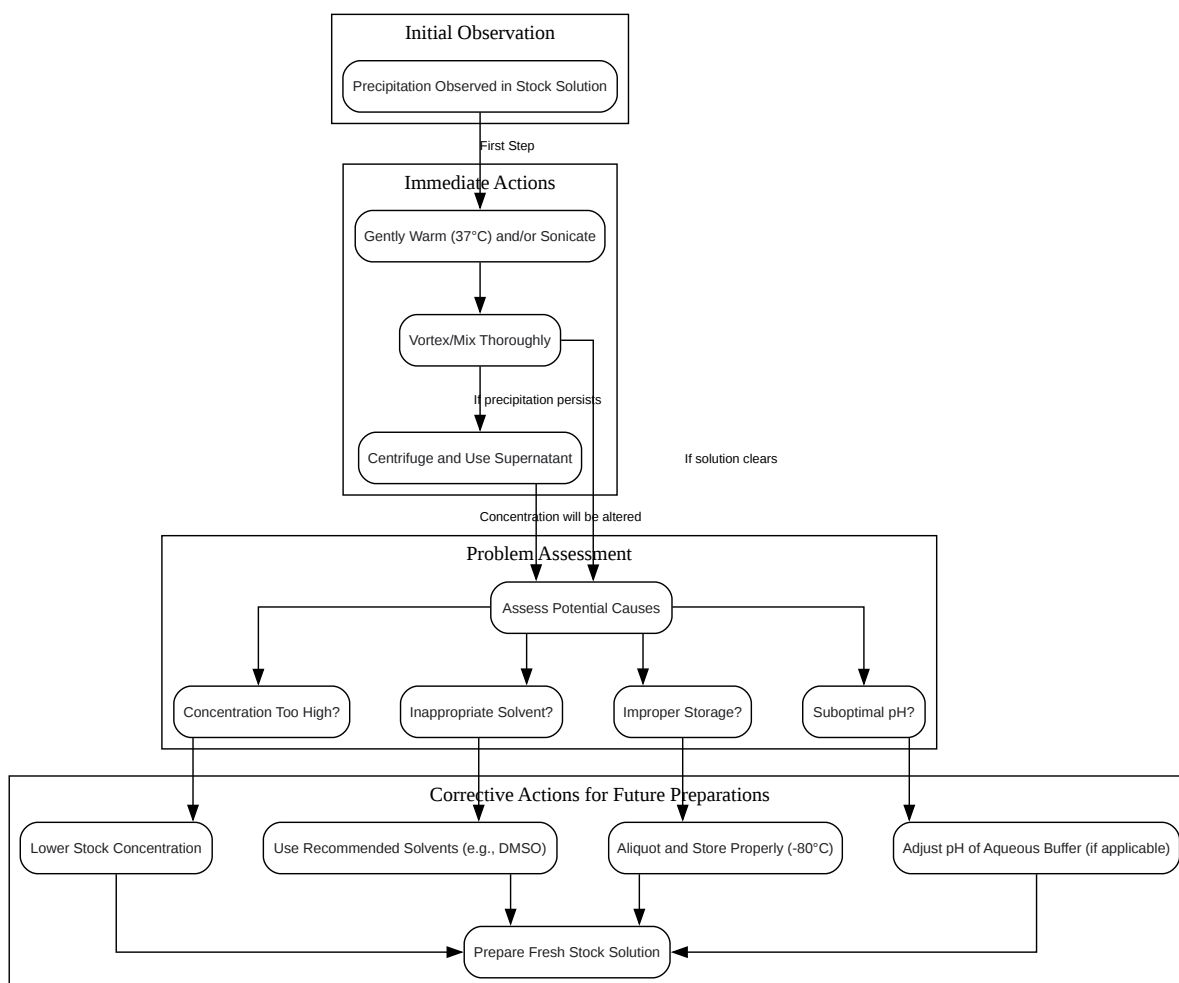
Precipitation of **Rapastinel Trifluoroacetate** from a stock solution can compromise experimental accuracy. If you observe precipitation (e.g., cloudiness, visible particles, or crystal formation), consult the following guide.

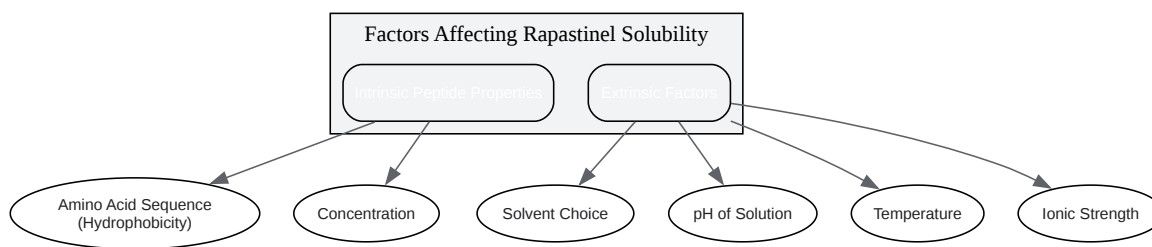
Immediate Troubleshooting Steps

- **Warm the Solution:** Gently warm the stock solution to 37°C for a short period. Sonication in a water bath can also be helpful to redissolve the peptide.^{[1][2][3]} Avoid excessive heat as it may degrade the peptide.^[4]
- **Vortex or Mix Thoroughly:** Ensure the solution is homogeneous before use.

- Centrifuge: Before taking an aliquot, centrifuge the vial to pellet any undissolved peptide.^[2] Carefully pipette the supernatant for your experiment. Note that this will alter the effective concentration of your solution.

Logical Flow for Troubleshooting Precipitation





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